

Application Note: 2-Bromo-N-(2-thienylmethyl)acetamide in Covalent Fragment Screening[1]

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Compound of Interest

Compound Name: 2-Bromo-N-(2-thienylmethyl)acetamide

CAS No.: 883526-96-3

Cat. No.: B1284383

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Introduction & Scientific Context

2-Bromo-N-(2-thienylmethyl)acetamide is a reactive electrophilic fragment used in chemoproteomics to identify "ligandable" cysteine residues on protein surfaces. While it belongs to the broad class of

-bromoacetamide alkylating agents, it has gained specific prominence as Ligand L9U, a hit molecule identified in crystallographic screens targeting GPX4, the central regulator of ferroptosis.

Why This Probe Matters

- Mechanism: The compound possesses a "warhead" (-bromoacetamide) that reacts irreversibly with nucleophilic thiols (Cysteine) via an S_N2 mechanism, and a "tail" (thiophene ring) that provides molecular recognition via hydrophobic or

-stacking interactions.

- **The Challenge (GPX4):** GPX4 is a selenoprotein essential for preventing lipid peroxidation-induced cell death (ferroptosis). It is a high-value cancer target but lacks deep pockets, making it "hard-to-drug."
- **The Breakthrough:** This probe was instrumental in identifying a cryptic allosteric site on GPX4 (distinct from the catalytic Sec/Cys46 site), offering a new mechanism to inhibit the enzyme and induce ferroptosis in drug-resistant cancer cells [1].

Mechanism of Action

Chemical Reactivity

The probe functions as a covalent modifier. Upon binding to the target protein, the electrophilic carbon adjacent to the bromine is attacked by the thiolate anion of a cysteine residue.

- **Leaving Group:** Bromide (
).
- **Adduct Mass Shift:** The covalent modification results in a mass increase of +154.21 Da (Formula:
) on the protein, detectable by high-resolution mass spectrometry.

Biological Pathway: Ferroptosis Induction

Inhibition of GPX4 by this probe (or its optimized derivatives) prevents the reduction of lipid hydroperoxides (

) to lipid alcohols (

). The accumulation of lipid ROS leads to membrane damage and ferroptotic cell death.

Figure 1: Mechanism of GPX4 inhibition leading to ferroptosis.

Experimental Protocols

Protocol A: Covalent Fragment Screening (Intact Protein MS)

Objective: To validate the binding of **2-Bromo-N-(2-thienylmethyl)acetamide** to recombinant GPX4 (or target of interest).

Materials:

- Recombinant GPX4 (U46C mutant is preferred for stability, mimicking the active site Sec).
- Probe Stock: 100 mM in DMSO.
- Buffer: 20 mM HEPES pH 7.5, 150 mM NaCl, 1 mM TCEP (remove TCEP before adding probe if possible, or keep low to avoid quenching).
- LC-MS System (e.g., Agilent Q-TOF or Thermo Orbitrap).

Workflow:

- Protein Prep: Dilute GPX4-U46C to 10 μ M in reaction buffer.
- Incubation: Add probe to a final concentration of 100 μ M (10-fold excess).
 - Control: Add DMSO only.
- Reaction: Incubate at Room Temperature (RT) for 60 minutes.
- Quenching: Add formic acid to 1% final concentration or run immediately on LC-MS.
- Analysis: Deconvolute the mass spectrum.
 - Success Criteria: Observation of a peak shift of +154 Da relative to the DMSO control.
 - Note: If +308 Da is observed, double labeling (two cysteines) has occurred.

Protocol B: Competitive ABPP (Selectivity Profiling)

Objective: To determine if the probe targets the active site or a unique allosteric pocket by competing with a broad-spectrum probe (e.g., Iodoacetamide-Alkyne).

Materials:

- Cell Lysate (e.g., HEK293T or HT-1080).
- Probe: **2-Bromo-N-(2-thienylmethyl)acetamide**.[\[1\]](#)
- Competitor: IA-Alkyne (Iodoacetamide-alkyne).
- Click Chemistry Reagents: Azide-fluorophore (e.g., Rhodamine-N3) or Azide-Biotin.

Workflow:

- Competition: Treat proteome (1 mg/mL) with Probe (various conc: 1, 10, 50 μ M) for 1 hr at RT.
- Labeling: Add IA-Alkyne (10 μ M) to all samples for 30 min.
- Click Reaction: Add CuAAC mix (1 mM
, 100 μ M TBTA, 1 mM TCEP, 20 μ M Azide-Rhodamine). Incubate 1 hr.
- Visualization: SDS-PAGE followed by in-gel fluorescence scanning.
 - Interpretation: If the probe binds the same cysteines as IA-alkyne, fluorescence intensity of specific bands will decrease as probe concentration increases. If fluorescence remains constant, the probe binds a unique site or is non-reactive.

Protocol C: Crystallographic Soaking (Structural Validation)

Objective: To obtain high-resolution structural data (as seen in PDB 7U4I).

- Crystallization: Grow crystals of GPX4-U46C using hanging drop vapor diffusion.
- Soaking: Transfer crystals to a drop containing reservoir solution + 2-5 mM Probe (2-5% DMSO).

- Duration: Soak for 2–24 hours. (Monitor for crystal cracking, which indicates lattice changes due to binding).
- Harvesting: Flash freeze in liquid nitrogen.
- Data Collection: Collect X-ray diffraction data. Look for electron density (map) continuous with a cysteine residue (e.g., Cys46 or allosteric Cys).

Data Analysis & Interpretation

Mass Spectrometry Adduct Calculation

Use the table below to verify hits in your MS data.

Component	Formula	Monoisotopic Mass (Da)	Mass Shift (Delta)
Probe (Intact)		232.951	N/A
Leaving Group	(lost as HBr)	79.904	-80.91
Adduct Moiety		154.033	+154.03
Double Label		308.066	+308.07

Troubleshooting

- No labeling observed:
 - Check pH. The reaction requires deprotonated thiols. Ensure pH 7.5.
 - Check TCEP/DTT. High concentrations of reducing agents can scavenge the probe. Use TCEP at minimal levels (0.5 mM) or remove via desalting column before probe addition.
- Precipitation:

- The thiophene ring is hydrophobic. Ensure DMSO concentration is ~2-5% in the final assay.

Visual Workflow

Figure 2: From Library Screen to Structural Resolution.

References

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Sources

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